

Long-term stability of Trex1-IN-4 in solution

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Compound of Interest

Compound Name: Trex1-IN-4

Cat. No.: B15587375

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Technical Support Center: Trex1-IN-4

This technical support center provides guidance on the use and handling of **Trex1-IN-4**, a small molecule inhibitor of Three Prime Repair Exonuclease 1 (TREX1). The information is intended for researchers, scientists, and drug development professionals.

Product Information

Trex1-IN-4 is a potent inhibitor of the exonuclease activity of both TREX1 and TREX2. Its primary application is in cancer research, where inhibition of TREX1 can prevent the degradation of cytosolic DNA, leading to the activation of the cGAS-STING pathway and subsequent anti-tumor immune responses.

Property	Value
Target(s)	TREX1 and TREX2
IC ₅₀	< 0.1 µM for TREX1, < 1 µM for TREX2
EC ₅₀	0.1 - 10 µM in HCT116 cells[1][2]
Molecular Formula	C ₂₄ H ₁₉ ClN ₆ O ₄ [1]
CAS Number	2588445-14-9[1]

Frequently Asked Questions (FAQs)

Q1: How should I store **Trex1-IN-4** upon receipt?

A1: Upon receipt, **Trex1-IN-4** powder should be stored at -20°C. According to supplier recommendations, the solid compound is stable for up to 3 years under these conditions.

Q2: What is the recommended procedure for preparing a stock solution of **Trex1-IN-4**?

A2: To prepare a stock solution, we recommend using a high-quality, anhydrous solvent such as DMSO. Briefly centrifuge the vial to ensure the powder is at the bottom. Prepare the stock solution at a concentration of 10 mM or higher to minimize the impact of solvent evaporation and adsorption to the vial surface. For detailed instructions on preparing stock solutions of a specific molarity, please refer to the datasheet provided by the supplier.

Q3: What are the recommended storage conditions for **Trex1-IN-4** stock solutions?

A3: **Trex1-IN-4** stock solutions should be stored at -80°C. Under these conditions, the solution is expected to be stable for at least one year. For a related compound, TREX1-IN-1, storage at -80°C for 6 months or -20°C for 1 month is recommended for stock solutions. It is advisable to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.

Q4: Can I store my working solutions of **Trex1-IN-4**?

A4: We do not recommend long-term storage of diluted, working solutions of **Trex1-IN-4**, especially those prepared in aqueous buffers. These solutions are more susceptible to degradation. It is best practice to prepare fresh working solutions from the frozen stock for each experiment.

Q5: Is **Trex1-IN-4** stable in aqueous media?

A5: While specific stability data in various aqueous media is not publicly available, small molecules can be prone to hydrolysis or precipitation in aqueous solutions. The stability will depend on the pH, buffer components, and storage temperature. We strongly recommend performing a stability assessment of **Trex1-IN-4** in your specific experimental buffer if the solution needs to be stored for any length of time before use. A protocol for this is provided in the "Experimental Protocols" section.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Loss of inhibitory activity in my experiment.	1. Degradation of Trex1-IN-4: The compound may have degraded due to improper storage, repeated freeze-thaw cycles, or instability in the experimental buffer. 2. Precipitation: The concentration of Trex1-IN-4 in the final working solution may exceed its solubility in the aqueous experimental buffer.	1. Use fresh compound: Prepare a fresh stock solution from powder. Avoid using stock solutions that have been stored for an extended period or subjected to multiple freeze-thaw cycles. Prepare fresh working dilutions for each experiment. 2. Check for precipitation: Visually inspect the working solution for any precipitate. If precipitation is observed, consider reducing the final concentration or including a small percentage of a solubilizing agent like DMSO in your final assay buffer (ensure the final DMSO concentration is compatible with your experimental system).
Precipitate forms when I dilute the DMSO stock solution in my aqueous buffer.	Poor solubility: Trex1-IN-4 may have limited solubility in your specific aqueous buffer.	Optimize dilution: Try adding the DMSO stock solution to your aqueous buffer while vortexing to ensure rapid mixing. You can also warm the aqueous buffer slightly before adding the inhibitor. If the problem persists, you may need to reduce the final concentration of Trex1-IN-4.

Inconsistent results between experiments.

1. Inaccurate pipetting of stock solution. 2. Variable stability of working solutions. 3. Cell passage number or density.

1. Ensure accurate pipetting: Use calibrated pipettes and ensure the DMSO stock solution is fully thawed and mixed before use. 2. Prepare fresh working solutions: Always prepare fresh working solutions immediately before each experiment. 3. Standardize cell culture conditions: Use cells within a consistent passage number range and ensure consistent cell density at the time of treatment.

Experimental Protocols

Protocol for Assessing the Stability of Trex1-IN-4 in Solution

This protocol provides a general framework for determining the stability of **Trex1-IN-4** in a specific solvent or buffer system.

1. Materials:

- **Trex1-IN-4** powder
- High-quality solvent (e.g., DMSO)
- Experimental buffer of interest
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and detector (e.g., UV-Vis)
- Temperature-controlled storage units (e.g., refrigerator, incubator, freezer)

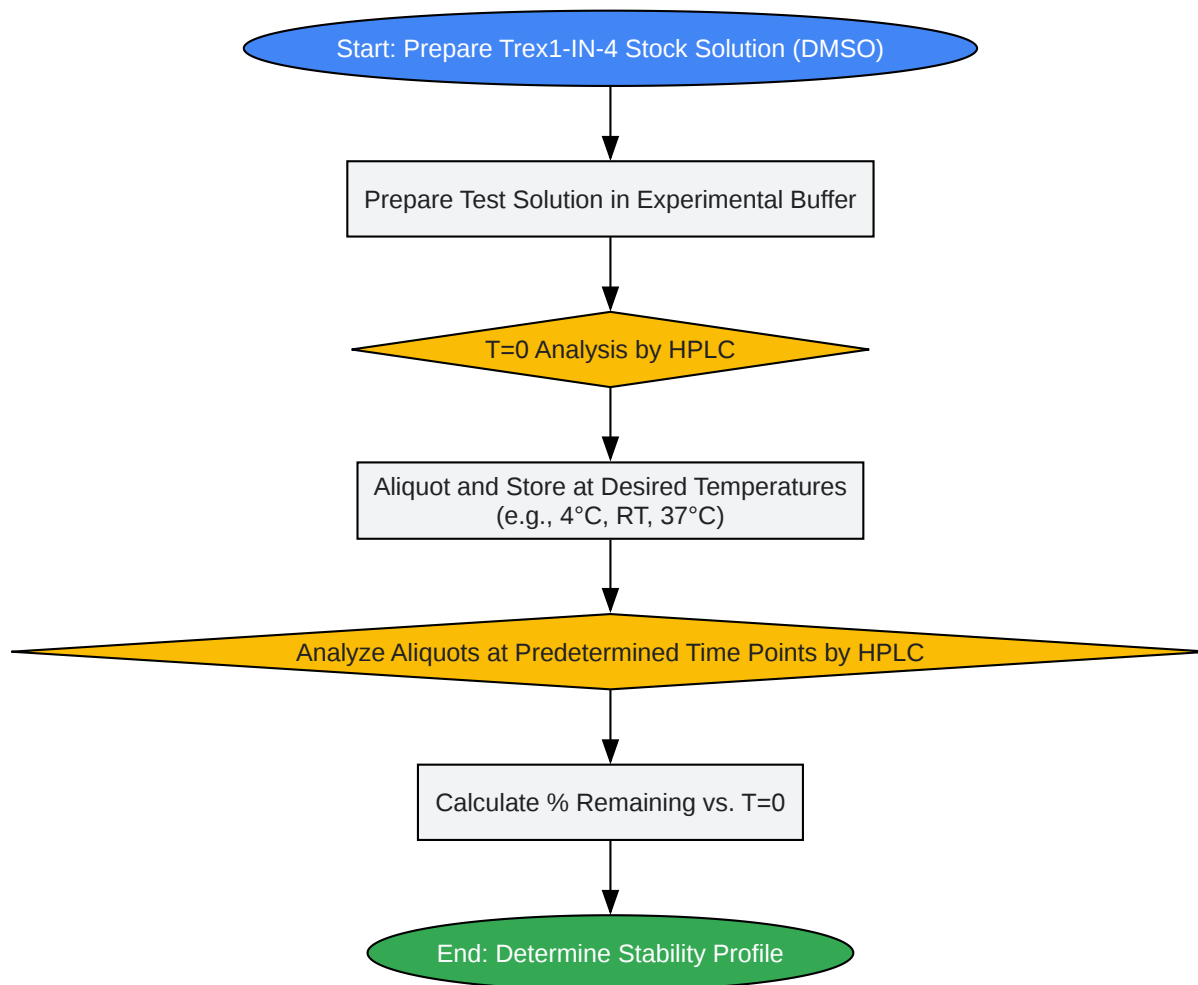
2. Procedure:

- **Preparation of Stock Solution:** Prepare a concentrated stock solution of **Trex1-IN-4** in DMSO (e.g., 10 mM).
- **Preparation of Test Solutions:** Dilute the stock solution to the final desired concentration in your experimental buffer. Prepare enough volume for all time points.
- **Initial Analysis (T=0):** Immediately after preparation, analyze an aliquot of the test solution by HPLC to determine the initial peak area of **Trex1-IN-4**. This will serve as the 100% reference.
- **Storage:** Aliquot the remaining test solution and store under the desired conditions (e.g., 4°C, room temperature, 37°C).
- **Time-Point Analysis:** At predetermined time points (e.g., 1, 2, 4, 8, 24, 48 hours), retrieve an aliquot from each storage condition and analyze it by HPLC.
- **Data Analysis:** Calculate the percentage of **Trex1-IN-4** remaining at each time point relative to the T=0 sample. A significant decrease in the peak area of the parent compound, or the appearance of new peaks, indicates degradation.

3. HPLC Method Development (General Guidance):

- **Mobile Phase:** A gradient of acetonitrile and water (both with 0.1% formic acid or trifluoroacetic acid) is a common starting point for small molecule analysis.
- **Column:** A C18 reversed-phase column is generally suitable.
- **Detection:** Determine the maximum absorbance wavelength (λ_{max}) of **Trex1-IN-4** using a UV-Vis spectrophotometer to set the detection wavelength on the HPLC.
- **Standard Curve:** It is recommended to generate a standard curve with known concentrations of **Trex1-IN-4** to ensure the assay is quantitative.

Visualizations



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References

- [1. TREX1-IN-4 - Immunomart \[immunomart.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
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